

# What are the chemical properties of guaial sesquiterpenoid alcohol?

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## Compound of Interest

Compound Name: *Guaial*

Cat. No.: *B146861*

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## Introduction

**Guaial**, also known as champacol, is a naturally occurring bicyclic sesquiterpenoid alcohol with the chemical formula  $C_{15}H_{26}O$ .<sup>[1][2]</sup> It is a significant constituent of the essential oils of various plants, most notably guaiacum wood and cypress pine.<sup>[1]</sup> This document provides a comprehensive overview of the chemical properties of **guaial**, including its physicochemical characteristics, structure, reactivity, and spectroscopic profile. Additionally, it delves into its known interactions with biological signaling pathways and outlines relevant experimental protocols for its analysis.

## Core Chemical and Physical Properties

**Guaial** is a crystalline solid at room temperature with a characteristic woody and rosy aroma.<sup>[1]</sup><sup>[3]</sup> Its physical and chemical properties are summarized in the table below, providing a quantitative overview for easy reference.

Property	Value	Source(s)
Molecular Formula	C15H26O	[1][2][4]
Molecular Weight	222.37 g/mol	[1][4][5]
Appearance	White to off-white crystalline solid	[1][6]
Melting Point	91-93 °C	[6][7][8]
Boiling Point	288 °C (with slight decomposition)	[4]
198 °C	[5]	
Density	0.961 g/mL	[1]
0.9714 g/cm <sup>3</sup> (at 20°C)	[6]	
Solubility	Insoluble in water; Soluble in alcohol and ether	[4][6][9]
Optical Rotation	[α] <sub>D</sub> 20 -30° (c = 4 in ethanol)	[4]
Refractive Index	n <sub>D</sub> 100 1.4716	[4]

## Chemical Structure and Stereochemistry

**Guaial** is a sesquiterpenoid alcohol characterized by a bicyclic azulene skeleton. Its systematic IUPAC name is 2-[(3S,5R,8S)-3,8-Dimethyl-1,2,3,4,5,6,7,8-octahydroazulen-5-yl]propan-2-ol. [1][10] The structure features a tertiary alcohol functional group attached to the five-membered ring of the octahydroazulene core. The stereochemistry of naturally occurring (-)-**guaial** has been established, with defined stereocenters at positions 3, 5, and 8.[11]

## Reactivity and Chemical Transformations

**Guaial** exhibits reactivity characteristic of a tertiary alcohol and a bicyclic alkene.

- Reaction with Electrophilic Bromine: **Guaial** produces a distinct deep purple color when it reacts with electrophilic bromine reagents.[1][12] This colorimetric reaction can be used as a qualitative test for its presence.

- Dehydrogenation: Upon heating with sulfur, **guaiol** can be dehydrogenated to form guaiazulene, an aromatic derivative.[\[1\]](#)
- Oxidation: The oxidation of **guaiol** can lead to the formation of a decalone derivative.[\[13\]](#) Studies have shown that the structure of this product contains a cis-fused ring system.[\[13\]](#)

## Spectroscopic Analysis

The structural elucidation and identification of **guaiol** are routinely performed using a combination of spectroscopic techniques.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are crucial for the structural confirmation of **guaiol**.[\[14\]](#) [\[15\]](#) While specific peak assignments can vary slightly depending on the solvent and instrument, the general spectral features are well-documented. Data for both crude and purified **guaiol** have been reported.[\[14\]](#)

### Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with gas chromatography (GC-MS), is a powerful tool for the identification and quantification of **guaiol** in complex mixtures like essential oils.[\[2\]](#) [\[16\]](#) The electron ionization (EI) mass spectrum of **guaiol** is available in spectral databases such as the NIST WebBook.[\[2\]](#)[\[16\]](#)

### Infrared (IR) Spectroscopy

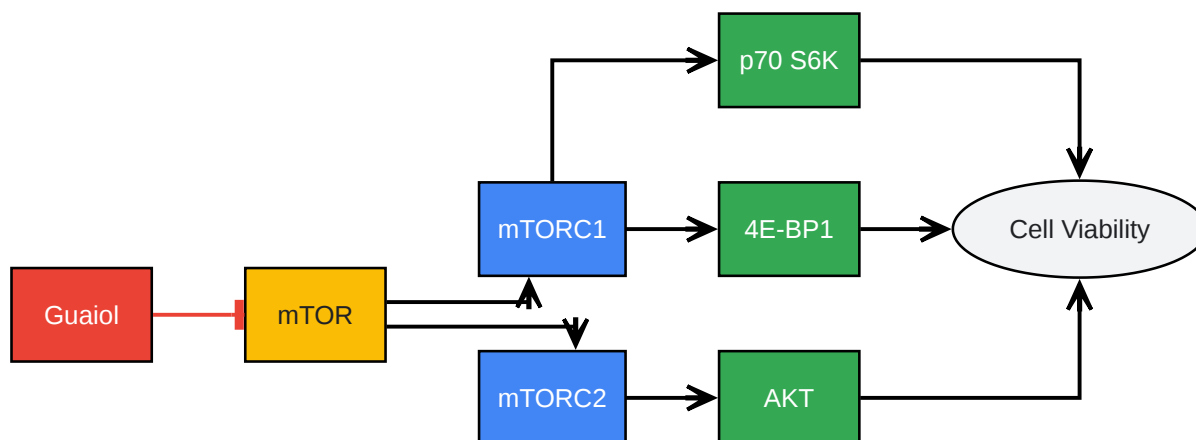
The infrared spectrum of **guaiol** would be expected to show characteristic absorption bands for the hydroxyl ( $-\text{OH}$ ) group (a broad peak around  $3400\text{ cm}^{-1}$ ) and C-H stretching and bending vibrations of the hydrocarbon backbone.

## Biological Activity and Signaling Pathways

Recent research has highlighted the potential of **guaiol** to modulate key cellular signaling pathways, particularly in the context of cancer.

### mTOR Signaling Pathway

**Guaioi** has been identified as a potent inhibitor of the mTOR (mammalian target of rapamycin) signaling pathway.[17] In non-small cell lung cancer (NSCLC) cells, **guaioi** has been shown to reduce the phosphorylation of mTOR, which in turn affects the activity of its downstream substrates, leading to reduced cell viability.[17]

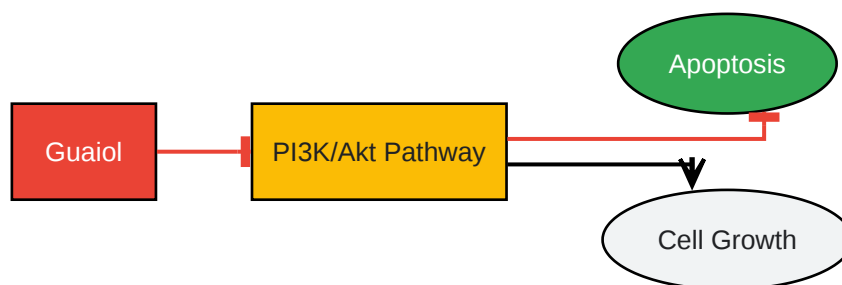


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Caption: **Guaioi**'s inhibitory effect on the mTOR signaling pathway.

## PI3K/Akt Signaling Pathway

**Guaioi** has also been implicated in the inhibition of the PI3K/Akt signaling pathway in lung adenocarcinoma (LUAD).[18] By suppressing this pathway, **guaioi** can induce apoptosis in cancer cells.[18]



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Caption: **Guaioi**'s role in the PI3K/Akt signaling pathway and apoptosis.

## Experimental Protocols

### Extraction and Purification

**Guaiol** can be isolated from natural sources like guaiac wood oil through various methods. A common laboratory-scale procedure involves:

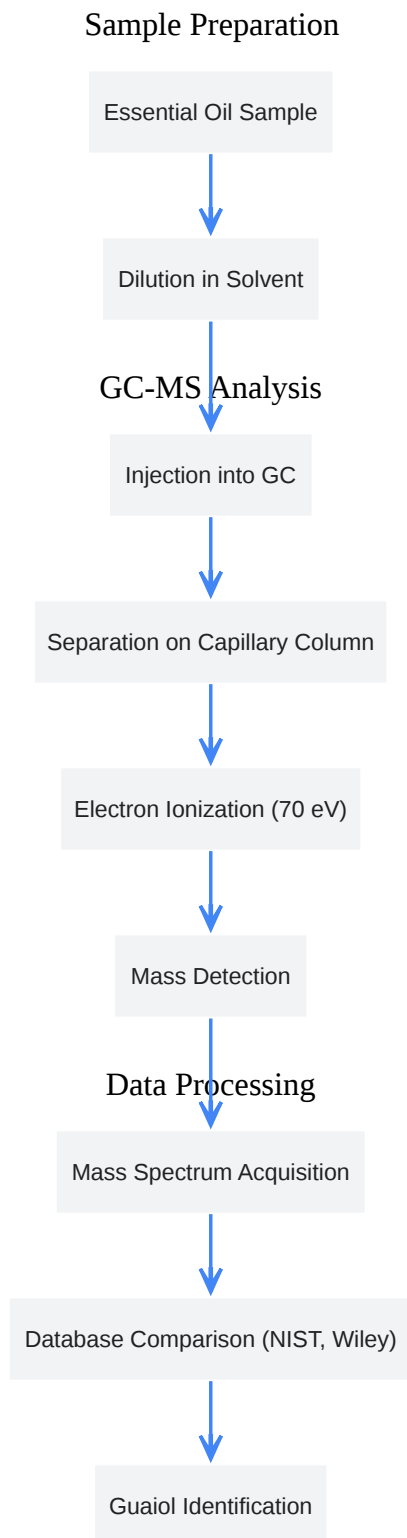
- Solvent Extraction: Extraction of the essential oil from the plant material using a volatile solvent such as ethanol or acetone.[6]
- Crystallization: **Guaiol** can be purified from the crude extract by recrystallization, often from ethanol.[14] The lower solubility of **guaiol** at reduced temperatures allows for its separation from other components of the essential oil.

### Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

A standard protocol for the analysis of **guaiol** in an essential oil sample would involve the following steps:

- Sample Preparation: Dilution of the essential oil sample in a suitable solvent (e.g., hexane or dichloromethane).
- GC Separation:
  - Column: A non-polar capillary column, such as a DB-5 or HP-5MS, is typically used.[16]
  - Carrier Gas: Helium is a common carrier gas.[16]
  - Temperature Program: A temperature ramp is employed to separate the components of the essential oil. A typical program might start at 60°C and ramp up to 240°C at a rate of 3°C/min.[16]
- MS Detection:
  - The separated components are introduced into a mass spectrometer.
  - Electron ionization (EI) at 70 eV is standard for generating mass spectra.

- The resulting mass spectrum of **guaiol** is then compared to a reference spectrum from a database (e.g., NIST, Wiley) for positive identification.



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Caption: A typical workflow for the GC-MS analysis of **guaiol**.

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